

Technical Guide: Sodium 3-Chlorobenzenesulfinate (CAS 15946-37-9)

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Compound of Interest

Compound Name:	Sodium 3-chlorobenzenesulfinate
CAS No.:	15946-37-9
Cat. No.:	B6320523

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Executive Summary

Sodium 3-chlorobenzenesulfinate (CAS 15946-37-9) is a versatile organosulfur reagent employed primarily as a sulfonyl radical precursor and a nucleophilic building block in medicinal chemistry. Unlike its sulfonyl chloride precursors, this sulfinate salt offers enhanced stability, moisture tolerance, and orthogonal reactivity. It is a critical intermediate for introducing the 3-chlorophenylsulfonyl motif—a pharmacophore often utilized to modulate lipophilicity and metabolic stability in drug candidates. This guide details its physicochemical profile, synthetic utility, mechanistic pathways, and handling protocols.

Part 1: Chemical Identity & Physicochemical Profile[1][2]

The 3-chloro substituent introduces an electron-withdrawing effect (Hammett

) that influences the nucleophilicity of the sulfur center and the redox potential of the corresponding sulfonyl radical.

Table 1: Technical Specifications

Property	Data
CAS Number	15946-37-9
IUPAC Name	Sodium 3-chlorobenzenesulfinate
Molecular Formula	C ₆ H ₄ ClNaO ₂ S
Molecular Weight	198.60 g/mol
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in Water, DMSO, DMF; Insoluble in Et ₂ O, Hexanes
Melting Point	>300 °C (Decomposes)
Hygroscopicity	Hygroscopic; requires storage under inert atmosphere
Acidity (pKa)	~1.5–2.0 (Conjugate acid: 3-chlorobenzenesulfinic acid)

Structural Characterization (Expected NMR Data)

In D₂O, the aromatic region exhibits a characteristic meta-substitution pattern:

- ¹H NMR (400 MHz, D₂O):

~7.75 (t, J=1.8 Hz, 1H, H-2), 7.65 (dt, J=7.8, 1.5 Hz, 1H, H-4), 7.58 (dt, J=7.8, 1.5 Hz, 1H, H-6), 7.48 (t, J=7.8 Hz, 1H, H-5).
- ¹³C NMR (100 MHz, D₂O): Distinct signals for C-S (ipso), C-Cl, and four aromatic CH carbons.

Part 2: Synthetic Utility & Mechanisms[5]

Sodium 3-chlorobenzenesulfinate operates through two distinct mechanistic manifolds: Nucleophilic S-Alkylation and Radical Desulfinative Coupling.

Nucleophilic S-Alkylation (Sulfone Synthesis)

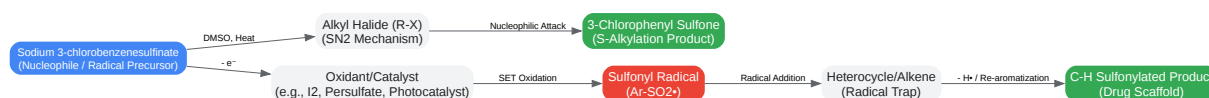
As an ambident nucleophile, the sulfinate anion can react at either the Sulfur (soft) or Oxygen (hard) center. In polar aprotic solvents (DMSO, DMF) with soft electrophiles (alkyl halides), S-alkylation is kinetically favored, yielding sulfones.

Radical Functionalization (The "Langlois" Type Reactivity)

Under oxidative conditions or photoredox catalysis, the sulfinate undergoes single-electron oxidation to generate a sulfonyl radical (

). This radical can add to alkenes, alkynes, or heterocycles (C-H functionalization). The 3-chloro group stabilizes the radical slightly relative to electron-rich variants, making it a robust partner in oxidative couplings.

Visualizing the Reactivity Landscape[6]



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Figure 1: Divergent reactivity pathways of **Sodium 3-chlorobenzenesulfinate**.

Part 3: Experimental Protocols

Protocol A: Preparation from 3-Chlorobenzenesulfonyl Chloride

Rationale: Sulfonyl chlorides are cheaper but unstable. Converting them to the sodium sulfinate salt creates a bench-stable reagent.

Reagents:

- 3-Chlorobenzenesulfonyl chloride (1.0 equiv)[1]
- Sodium sulfite (
, 2.0 equiv)
- Sodium bicarbonate (
, 2.0 equiv)
- Water (
) [2]

Procedure:

- Dissolution: In a round-bottom flask, dissolve
(20 mmol) and
(20 mmol) in water (10 mL).
- Addition: Heat the solution to 70–80 °C. Add 3-chlorobenzenesulfonyl chloride (10 mmol) portion-wise over 30 minutes.
- Reaction: Stir at 80 °C for 4 hours. The pH should be maintained slightly alkaline (pH 8–9).
- Isolation: Cool to room temperature. Remove water in vacuo (rotary evaporator).
- Purification: Extract the solid residue with ethanol (sulfinic acid dissolves; inorganic salts do not). Filter the suspension.
- Crystallization: Concentrate the ethanolic filtrate to afford **Sodium 3-chlorobenzenesulfinate** as a white solid.
- Yield: Typical yields range from 85–95%.

Protocol B: Synthesis of Sulfonamides (Copper-Catalyzed)

Rationale: Direct coupling of sulfinates with amines avoids the use of unstable sulfonyl chlorides.

Reagents:

- **Sodium 3-chlorobenzenesulfinate** (1.2 equiv)
- Primary Amine (1.0 equiv)
- (10 mol%)
- Base (e.g.,
)
- Solvent: DMSO[3][4][5]

Workflow:

- Combine sulfinate, amine, and catalyst in DMSO.
- Stir at 100 °C under air (air serves as the terminal oxidant for the Cu cycle).
- Monitor by TLC/LC-MS.
- Quench with water and extract with ethyl acetate.[6]

Part 4: Handling, Stability & Safety (SDS Summary)

Stability Profile

- Oxidation Sensitivity: Moderate. Solid form is stable, but solutions can slowly oxidize to the sulfonate () upon prolonged air exposure.
- Hygroscopicity: The salt is hygroscopic. Absorbed water does not degrade the compound but alters stoichiometry (MW calculations).
- Thermal Stability: Stable up to 300 °C. Does not sublime.

Safety Data (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Use a fume hood when handling fine powder to avoid inhalation.

Storage Conditions

- Store in a tightly sealed container.
- Recommended: Desiccator or inert gas (Nitrogen/Argon) atmosphere for long-term storage.
- Keep away from strong oxidizing agents (e.g., peroxides, permanganates).

References

- Synthesis of Sodium Sulfinates
 - Title: Synthesis and applications of sodium sulfinates (RSO_2Na): a powerful building block for the synthesis of organosulfur compounds.
 - Source: RSC Advances, 2021, 11, 10035-10063.
 - URL: [\[Link\]](#)
- Radical Reactivity (Scope)
 - Title: Copper-Promoted Desulfitative N-Arylation of Sulfonamides and Sulfoximines with Sodium Arylsulfin
 - Source: J. Org. Chem. 2017, 82, 11, 5810–5818.
 - URL: [\[Link\]](#)

- Electrochemical Applications

- Title: Ammonium Iodide Mediated Electrochemical Oxidative Sulfonylation of Thiols with Sodium Sulfonates to Access Thiosulfonates.[7]
- Source: ResearchG
- URL:[[Link](#)]

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Sources

- 1. 2888-06-4 CAS MSDS (3-Chlorobenzenesulfonyl chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. [ziath.com](https://www.ziath.com) [[ziath.com](https://www.ziath.com)]
- 4. A Bifunctional Dimethylsulfoxide Substitute Enhances the Aqueous Solubility of Small Organic Molecules - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [ias.ac.in](https://www.ias.ac.in) [[ias.ac.in](https://www.ias.ac.in)]
- 6. [rua.ua.es](https://www.rua.ua.es) [[rua.ua.es](https://www.rua.ua.es)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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